

1,1-Diphenyl-2-propyn-1-ol physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diphenyl-2-propyn-1-ol

Cat. No.: B1359810

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An In-depth Technical Guide to the Physical Properties of **1,1-Diphenyl-2-propyn-1-ol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Diphenyl-2-propyn-1-ol, an alkynol with the CAS Number 3923-52-2, serves as a crucial intermediate in various fields of organic synthesis, including pharmaceuticals, agrochemicals, and dyestuffs.^[1] Its unique structure, featuring two phenyl groups and a terminal alkyne, makes it a versatile building block for creating complex molecules. This guide provides a comprehensive overview of its core physical properties, detailed experimental protocols for their determination, and logical workflows for its synthesis and analysis.

Core Physical and Chemical Properties

1,1-Diphenyl-2-propyn-1-ol is typically a white to pale yellow crystalline powder.^[2]^[3] It is known to be air-sensitive and should be stored in a cool, dark place under an inert atmosphere.^[3] This compound is incompatible with oxidizing agents.^[3]

Quantitative Data Summary

The following table summarizes the key physical properties of **1,1-Diphenyl-2-propyn-1-ol** based on available literature data.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₂ O	[2][4]
Molecular Weight	208.26 g/mol	[4]
Melting Point	47-49 °C	[5]
45.0-52.0 °C	[2]	
Boiling Point	183 °C at 20 mmHg	[5]
179 °C at 18 torr	[6]	
Density	~1.046 g/cm ³ (estimate)	[1][5]
1.131 g/cm ³	[6]	
Refractive Index	~1.536 (estimate)	[1][5]
1.609	[6]	
Flash Point	113 °C (closed cup)	[4]
>110 °C (>230 °F)	[5]	
Solubility	Insoluble in water.	[1][4]
Appearance	White to pale yellow crystals or powder.	[2][3]

Experimental Protocols

Detailed methodologies for the synthesis of **1,1-Diphenyl-2-propyn-1-ol** and the determination of its key physical properties are provided below.

Synthesis of 1,1-Diphenyl-2-propyn-1-ol

This protocol outlines a general procedure for the synthesis of **1,1-Diphenyl-2-propyn-1-ol** from benzophenone and acetylene.

Materials:

- Benzophenone

- Sodium amide (NaNH_2) or other strong base
- Liquid ammonia
- Acetylene gas
- Anhydrous diethyl ether or THF
- Ammonium chloride (saturated aqueous solution)
- Anhydrous magnesium sulfate
- Reaction flask (three-necked) with a mechanical stirrer, gas inlet, and condenser

Procedure:

- Setup: Assemble the reaction flask under a nitrogen or argon atmosphere. Ensure all glassware is dry.
- Reaction Initiation: In the flask, suspend sodium amide in anhydrous diethyl ether. Cool the mixture to $-33\text{ }^{\circ}\text{C}$ or below using a dry ice/acetone bath.
- Acetylene Addition: Bubble acetylene gas through the stirred suspension. The formation of sodium acetylide will be observed.
- Benzophenone Addition: Once the formation of sodium acetylide is complete, slowly add a solution of benzophenone in anhydrous diethyl ether to the reaction mixture.
- Reaction: Allow the reaction to stir for several hours at a low temperature, then let it slowly warm to room temperature and stir overnight.
- Quenching: Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer two more times with diethyl ether.

- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to yield pure **1,1-Diphenyl-2-propyn-1-ol**.

Melting Point Determination

The melting point is a critical indicator of purity.^[7] A sharp melting point range of 0.5-1.0°C is characteristic of a pure compound.^[7]

Materials:

- Purified **1,1-Diphenyl-2-propyn-1-ol**
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)^[7]
- Thermometer

Procedure:

- **Sample Preparation:** Finely powder a small amount of the dry crystalline sample. Pack the powder into a capillary tube to a depth of 1-2 mm by tapping the sealed end on a hard surface.^{[8][9]}
- **Apparatus Setup:** Place the capillary tube into the heating block of the melting point apparatus.^[9]
- **Heating:** Heat the sample rapidly to about 15-20°C below the expected melting point (~47°C). Then, decrease the heating rate to 1-2°C per minute to ensure accurate measurement.^{[7][9]}
- **Observation:** Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).^[7]

- Repeat: For accuracy, allow the apparatus to cool and repeat the determination with a fresh sample.^[7]

Solubility Determination (Qualitative)

This protocol provides a qualitative method for assessing the solubility of **1,1-Diphenyl-2-propyn-1-ol** in a given solvent.

Materials:

- **1,1-Diphenyl-2-propyn-1-ol** (25 mg)
- Test tubes
- Selected solvent (e.g., water, ethanol, diethyl ether)
- Vortex mixer or shaker

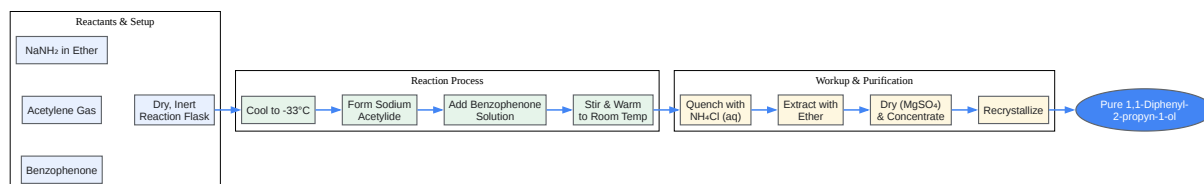
Procedure:

- Sample and Solvent: Place 25 mg of the compound into a small test tube.^[10]
- Solvent Addition: Add the chosen solvent (e.g., water) in small portions, starting with 0.25 mL.^[10]
- Mixing: After each addition, shake or vortex the test tube vigorously for at least 30 seconds.^[10]
- Observation: Observe if the solid dissolves completely.
- Incremental Addition: Continue adding the solvent in 0.25 mL increments up to a total volume of 3 mL, mixing thoroughly after each addition.
- Classification:
 - Soluble: If the compound dissolves completely.
 - Slightly Soluble: If a portion of the compound dissolves.

- Insoluble: If the compound does not visibly dissolve.[10] As noted, **1,1-Diphenyl-2-propyn-1-ol** is expected to be insoluble in water.[1][4]

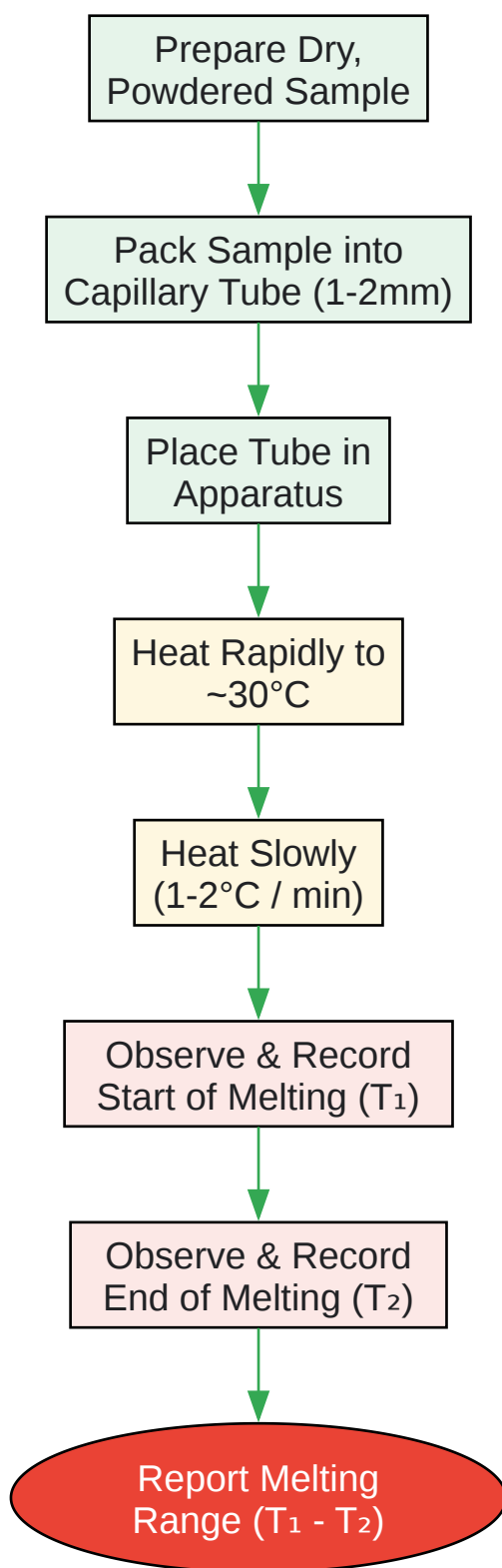
Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate the key experimental and logical workflows described in this guide.



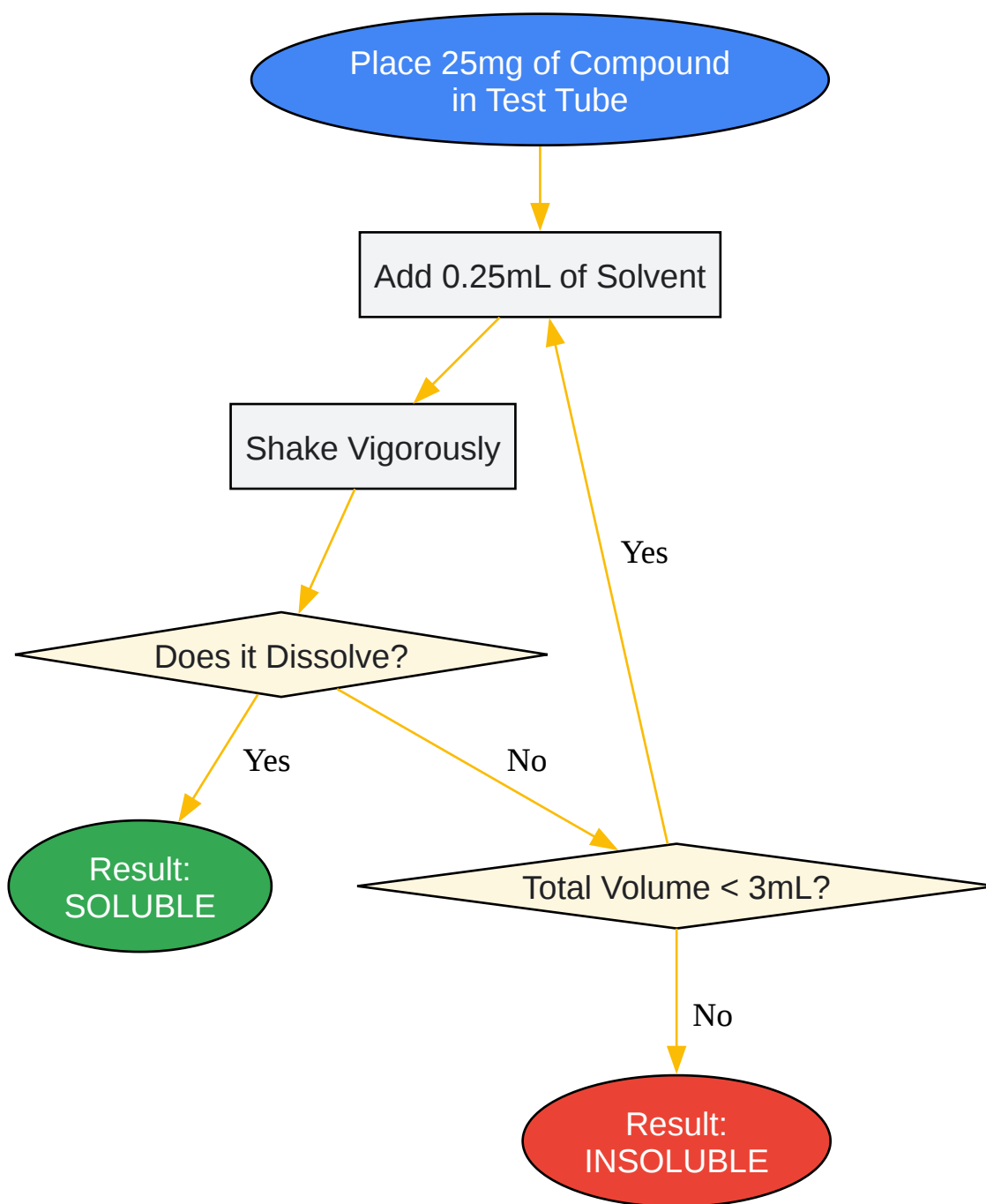
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Caption: Workflow for the synthesis of **1,1-Diphenyl-2-propyn-1-ol**.



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Caption: Experimental workflow for melting point determination.



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Caption: Logical workflow for qualitative solubility testing.

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- To cite this document: BenchChem. [1,1-Diphenyl-2-propyn-1-ol physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359810#1-1-diphenyl-2-propyn-1-ol-physical-properties]

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